

# 17(R)-Resolvin D1-d5 stability and proper storage conditions

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## Compound of Interest

Compound Name: 17(R)-Resolvin D1-d5

Cat. No.: B3026412

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## Technical Support Center: 17(R)-Resolvin D1-d5

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **17(R)-Resolvin D1-d5**.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **17(R)-Resolvin D1-d5**?

A1: For long-term storage, **17(R)-Resolvin D1-d5** should be stored as supplied in its original vial at -80°C.<sup>[1][2][3][4][5]</sup> Under these conditions, it is expected to be stable for at least one year.<sup>[1][2][3][5][6]</sup>

Q2: How should I handle the product upon receiving it?

A2: The product is shipped on dry ice to maintain its stability.<sup>[1][2][5]</sup> Upon receipt, it should be immediately stored at -80°C.

Q3: Can I store **17(R)-Resolvin D1-d5** at -20°C?

A3: Storage at -80°C is strongly recommended for maintaining long-term stability.<sup>[1][2][3][4][5]</sup> There is no available data to support the stability of the product at -20°C, and such conditions may compromise its integrity.

Q4: The product is supplied in ethanol. Can I use it directly in my experiments?

A4: Yes, **17(R)-Resolvin D1-d5** is supplied as a solution in ethanol and can be used directly if ethanol is compatible with your experimental setup.[1][4] The standard formulation is a 100 µg/ml solution.[1]

Q5: How do I change the solvent?

A5: To change the solvent, the ethanol can be evaporated under a gentle stream of nitrogen.[3][4][6] Immediately after evaporation, the compound should be reconstituted in the solvent of choice.[3][4][6] It is crucial to minimize the time the compound is in a dry state.

Q6: What solvents are compatible with **17(R)-Resolvin D1-d5**?

A6: Besides ethanol, solvents such as dimethylformamide (DMF) can be used.[4] The solubility in both ethanol and DMF is approximately 50 mg/ml.[1][4] When using such solvents, it is recommended to purge them with an inert gas.[4]

Q7: Is **17(R)-Resolvin D1-d5** soluble in aqueous buffers?

A7: The solubility of Resolvin D1 in PBS (pH 7.2) is approximately 0.05 mg/ml.[1][3] If you need to prepare an aqueous solution, it is recommended to first evaporate the ethanol and then dissolve the compound directly in the aqueous buffer.[3] Aqueous solutions should be used immediately and any unused portion should be discarded, as they are not recommended for storage for more than one day.[3]

Q8: Is **17(R)-Resolvin D1-d5** sensitive to light?

A8: Yes, some information suggests that resolvins can be light-sensitive.[6] It is good practice to protect the compound from direct light exposure during handling and storage.

Q9: What is the stability of **17(R)-Resolvin D1-d5** in different solvents?

A9: While stable in ethanol at -80°C, caution is advised when using other solvents.[3][6] Lipoxins, a related class of lipid mediators, can isomerize and degrade in solvents like DMF or DMSO, especially under freeze-thaw conditions.[3][6] It is recommended to handle and store resolvins in an ethanol solution whenever possible.[3][6]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Loss of biological activity or inconsistent results.	Improper storage conditions (e.g., temperature fluctuations, storage at -20°C).	Always store at -80°C. Avoid repeated freeze-thaw cycles. Aliquot the solution upon first use if you plan to use it multiple times.
Degradation in aqueous solution.	Prepare aqueous solutions fresh for each experiment and discard any unused portion. Do not store aqueous solutions. <a href="#">[3]</a>	
Isomerization or degradation in incompatible solvents.	Use ethanol as the primary solvent for storage and handling. If other solvents like DMF or DMSO must be used, prepare solutions fresh and use them immediately. <a href="#">[3]</a> <a href="#">[6]</a>	
Difficulty dissolving the compound after solvent exchange.	The compound was left in a dry state for too long.	After evaporating the initial solvent, immediately add the new solvent of choice. Do not allow the compound to remain as a dry film.
Inaccurate quantification when used as an internal standard.	Degradation of the standard.	Ensure proper storage and handling procedures are followed. Verify the integrity of the standard by comparing it with a freshly opened vial if available.
Inaccurate initial concentration.	The accuracy of the sample weight in the vial is stated to be between 5% over and 2% under the amount shown. For higher precision, the deuterated standard should be	

quantitated against a more  
precisely weighed unlabeled  
standard.[\[4\]](#)[\[6\]](#)

## Quantitative Data Summary

### Storage and Stability

Parameter	Condition	Reference(s)
Storage Temperature	-80°C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Stability	≥ 1 year (at -80°C in ethanol)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>

### Solubility

Solvent	Approximate Solubility	Reference(s)
Ethanol	50 mg/ml	<a href="#">[1]</a> <a href="#">[4]</a>
DMF	50 mg/ml	<a href="#">[1]</a> <a href="#">[4]</a>
PBS (pH 7.2)	0.05 mg/ml	<a href="#">[1]</a> <a href="#">[3]</a>

## Experimental Protocols

### Protocol 1: Solvent Exchange

- Transfer a known volume of the **17(R)-Resolvin D1-d5** solution in ethanol to a clean, amber glass vial.
- Place the vial under a gentle stream of inert gas, such as nitrogen, to evaporate the ethanol.
- Ensure the evaporation is carried out at a temperature that will not degrade the compound (room temperature is generally acceptable).
- As soon as the ethanol has completely evaporated, immediately add the desired volume of the new solvent (e.g., DMF, PBS).

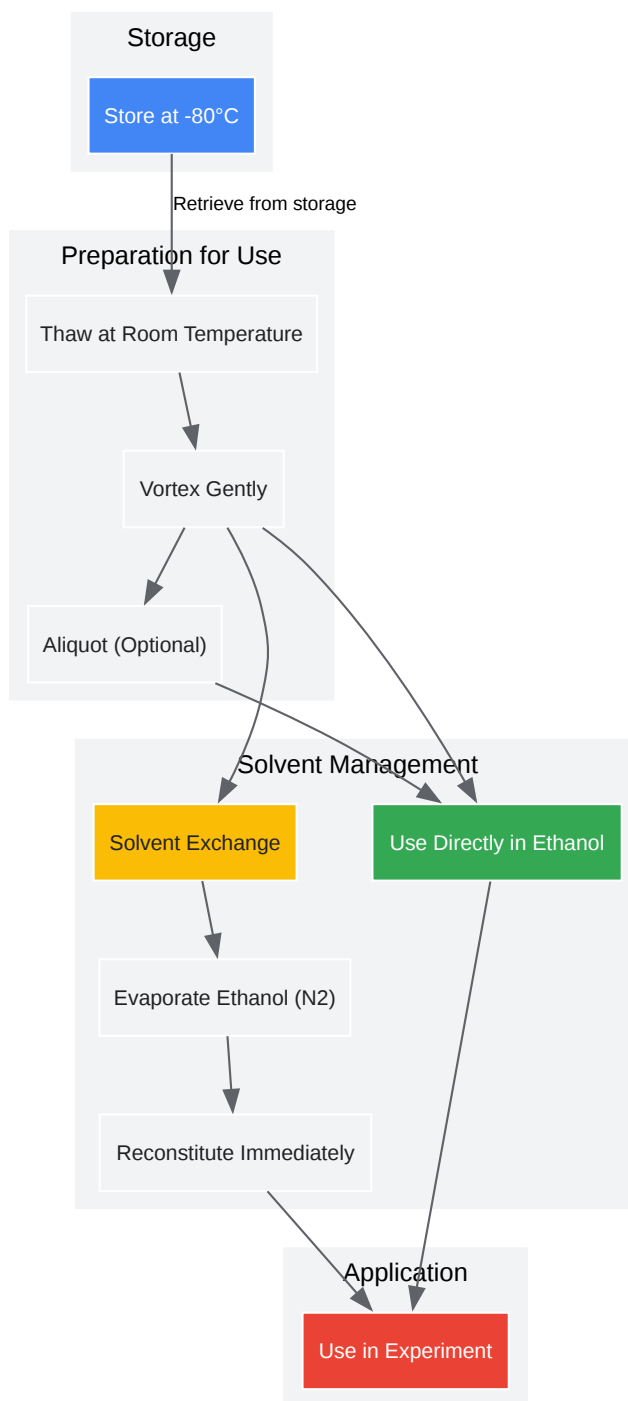
- Gently vortex or sonicate the vial to ensure the compound is fully dissolved.
- If using an organic solvent like DMF, ensure it has been purged with an inert gas prior to use.  
[\[4\]](#)
- For aqueous solutions, use immediately.

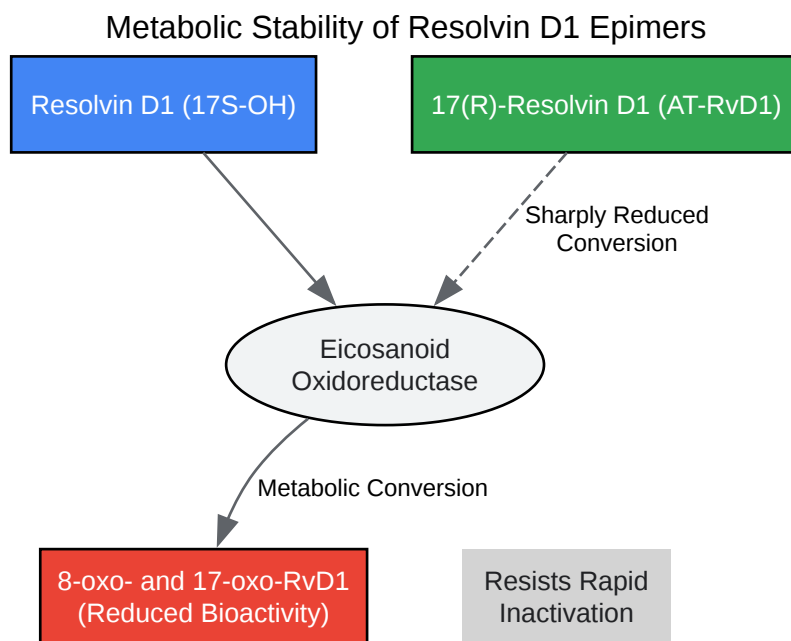
#### Protocol 2: Preparation of Working Solutions

- Allow the vial of **17(R)-Resolvin D1-d5** to warm to room temperature before opening to prevent condensation.
- Vortex the stock solution gently to ensure homogeneity.
- Withdraw the required volume of the stock solution using a calibrated pipette.
- Dilute the stock solution with the appropriate solvent to achieve the desired final concentration for your experiment.
- If preparing serial dilutions, use fresh pipette tips for each dilution step to avoid cross-contamination.
- Store any unused stock solution promptly at -80°C.

## Visualizations

## Experimental Workflow: Handling 17(R)-Resolvin D1-d5

[Click to download full resolution via product page](#)Caption: Workflow for handling **17(R)-Resolvin D1-d5**.



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## References

- 1. [caymanchem.com](http://caymanchem.com) [[caymanchem.com](http://caymanchem.com)]
- 2. [caymanchem.com](http://caymanchem.com) [[caymanchem.com](http://caymanchem.com)]
- 3. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 4. [cdn.caymanchem.com](http://cdn.caymanchem.com) [[cdn.caymanchem.com](http://cdn.caymanchem.com)]
- 5. [caymanchem.com](http://caymanchem.com) [[caymanchem.com](http://caymanchem.com)]
- 6. [fnkprddata.blob.core.windows.net](http://fnkprddata.blob.core.windows.net) [[fnkprddata.blob.core.windows.net](http://fnkprddata.blob.core.windows.net)]



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